

An In-depth Technical Guide to the Chemical Structure of Aristolactam AIIIA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aristolactam AIIIA*

Cat. No.: *B15576236*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, spectroscopic properties, and synthesis of **Aristolactam AIIIA**, a naturally occurring phenanthrene lactam alkaloid. This document is intended to serve as a technical resource for researchers and professionals in the fields of medicinal chemistry, natural product chemistry, and drug development.

Core Chemical Structure and Properties

Aristolactam AIIIA, a member of the aristolactam family of alkaloids, possesses a distinctive tetracyclic phenanthrene core with a lactam moiety. These compounds are primarily isolated from various species of the Aristolochiaceae family.^[1] The core structure is characterized by a fused ring system that imparts rigidity and specific stereochemical features critical for its biological activity.

Table 1: Physicochemical Properties of **Aristolactam AIIIA**

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₁ NO ₄	[2]
Molecular Weight	281.26 g/mol	[2]
IUPAC Name	3,4-dihydroxy-8-methoxy-6H-[3][4]dioxolo[4,5-g]isoquinolin-5-one	Inferred from related structures
CAS Number	53948-07-5 (for the related Aristolactam All)	[5]

Spectroscopic Characterization

The structural elucidation of **Aristolactam AIIIA** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While a complete, published dataset specifically for **Aristolactam AIIIA** is not readily available in the searched literature, data from closely related analogs, such as Aristolactam All, and general characteristics of aristolactams provide a strong basis for its characterization.

Table 2: ¹³C NMR Spectroscopic Data of Aristolactam All (a structurally similar analog)

Solvent: DMSO-d₆

Carbon Atom	Chemical Shift (δ) in ppm
C-1	~120-130
C-2	~110-120
C-3	~145-155
C-3a	~125-135
C-4	~140-150
C-5	~110-120
C-6	~120-130
C-7	~125-135
C-8	~105-115
C-9	~120-130
C-10a	~125-135
C=O	~160-170
O-CH ₃	~55-60

Data is inferred from typical aristolactam spectra and data for Aristolactam AII from SpectraBase.[\[5\]](#)

Table 3: Mass Spectrometry Data of **Aristolactam AIIIA**

Technique	Ionization Mode	Observed m/z	Fragmentation Pattern	Source
ESI-MS	Positive	[M+H] ⁺ at 282.07	Characteristic losses of CO, OCH ₃ , and ring fragments	[4]

Table 4: Infrared (IR) Spectroscopy Data of Aristolactams

Functional Group	Wavenumber (cm ⁻¹)	Description
N-H Stretch	3400-3200	Amide N-H stretching
C=O Stretch	1680-1650	Lactam carbonyl stretching
C=C Stretch	1600-1450	Aromatic C=C stretching
C-O Stretch	1250-1000	Ether and phenol C-O stretching

Data is based on general spectral characteristics of aristolactams.[\[2\]](#)

Experimental Protocols

Isolation of Aristolactam Alkaloids from Aristolochia Species

The following is a general procedure for the isolation of aristolactam alkaloids, which can be adapted for the specific isolation of **Aristolactam AIIIA**.

1. Extraction:

- Air-dried and powdered plant material (e.g., stems of *Aristolochia gigantea*) is exhaustively extracted with methanol (MeOH) at room temperature.[\[2\]](#)
- The resulting crude extract is concentrated under reduced pressure.

2. Fractionation:

- The concentrated extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc).
- The CHCl₃ and EtOAc fractions, which typically contain the aristolactam alkaloids, are concentrated.

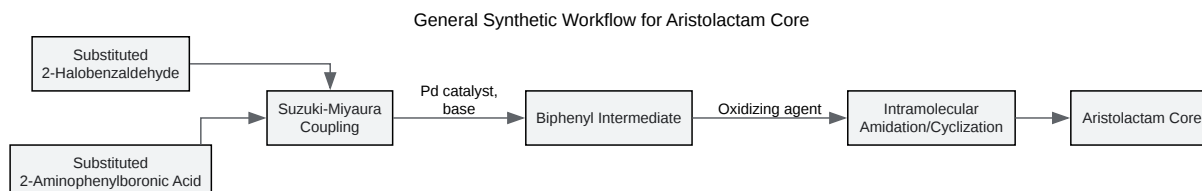
3. Chromatographic Purification:

- The active fractions are subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and EtOAc.
- Fractions are monitored by thin-layer chromatography (TLC) under UV light.
- Further purification is achieved by preparative TLC or high-performance liquid chromatography (HPLC) to yield the pure aristolactam compounds.[2]

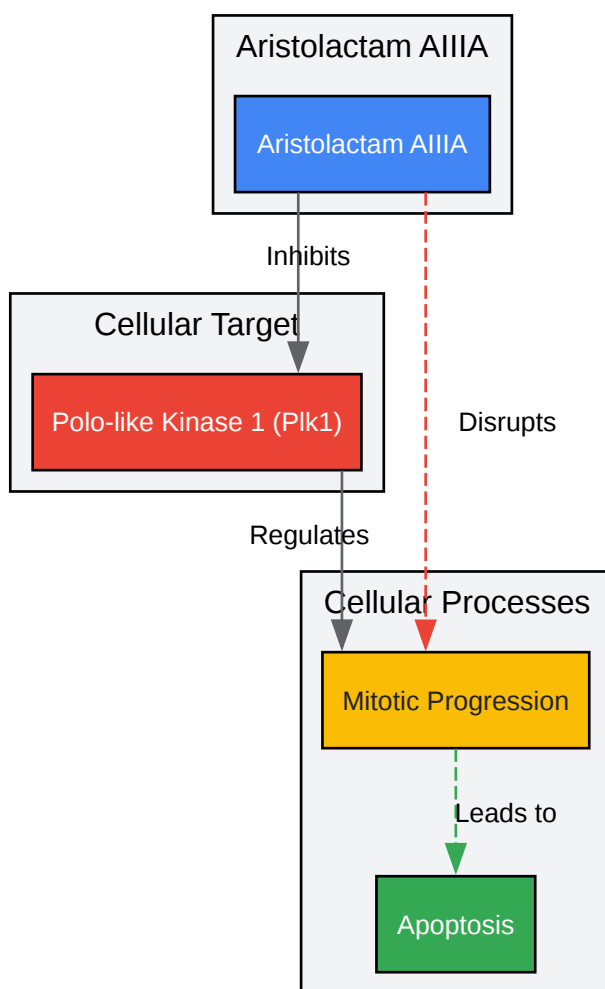
General Synthesis of Aristolactam Core Structure

A variety of synthetic strategies have been developed for the total synthesis of aristolactam alkaloids. One common approach involves a Suzuki-Miyaura coupling followed by an intramolecular cyclization.

Experimental Workflow for Aristolactam Synthesis



Mechanism of Action of Aristolactam AIIIA



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Aristolactam AIIIA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576236#chemical-structure-of-aristolactam-aiiia]

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